

A Technical Guide to **cis-4-(Boc-aminomethyl)cyclohexylamine** for Research Applications

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Compound of Interest

Compound Name: *cis-4-(Boc-aminomethyl)cyclohexylamine*

Cat. No.: B061707

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **cis-4-(Boc-aminomethyl)cyclohexylamine**, a key building block in pharmaceutical and chemical research. This document details commercially available sources, their specifications, and relevant technical information to support its application in a laboratory setting.

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **cis-4-(Boc-aminomethyl)cyclohexylamine** for research purposes. The table below summarizes key quantitative data from several suppliers to facilitate comparison and procurement. Researchers should note the distinction from the related compound, **cis-4-(Boc-amino)cyclohexylamine**, which has a different chemical structure.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number
Weifang Yangxu Group Co., Ltd.	Not specified	99% ^[1]	Milligram to Kilogram scale ^[1]	866548-92-7 ^[1]
[Generic Supplier via Online Marketplace]	ALA-C177750-1g	min 97% ^[2]	1 gram ^[2]	866548-92-7 ^[2]
BLDpharm	BD00795551	Not specified	Not specified	866548-92-7 ^[3]

Note: The compound **cis-4-(Boc-amino)cyclohexylamine** (CAS Number: 247570-24-7) is often listed by suppliers such as Thermo Scientific Chemicals and Fisher Scientific with purities around 97% and is available in gram quantities.^[4]^[5]^[6] It is crucial to verify the CAS number to ensure the correct compound is being sourced.

Synthesis and Quality Control

While specific, detailed experimental protocols for the synthesis of **cis-4-(Boc-aminomethyl)cyclohexylamine** are not readily available in public literature, a general understanding can be derived from synthetic routes for similar aminocyclohexane derivatives. The synthesis would likely involve the reduction of a corresponding Boc-protected aminonitrile or the reductive amination of a suitable cyclohexanecarbaldehyde derivative, followed by Boc protection.

Quality control of **cis-4-(Boc-aminomethyl)cyclohexylamine** typically involves a combination of analytical techniques to confirm its identity and purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

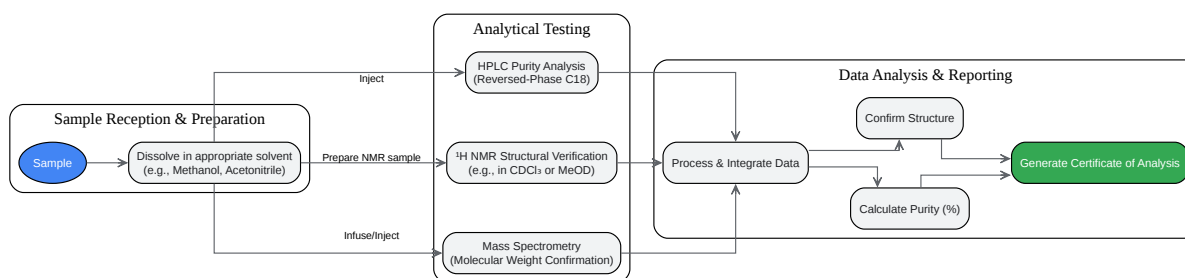
¹H NMR is a fundamental technique for the structural elucidation of **cis-4-(Boc-aminomethyl)cyclohexylamine**. A representative spectrum would confirm the presence of the Boc protecting group (a characteristic singlet at approximately 1.4 ppm), the cyclohexyl ring protons, and the aminomethyl group protons. ChemicalBook provides access to a reference ¹H NMR spectrum for a related compound, which can serve as a comparative tool.^[7]

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for determining the purity of non-volatile organic compounds like **cis-4-(Boc-aminomethyl)cyclohexylamine**. A reversed-phase C18 column is commonly employed with a mobile phase gradient of water and acetonitrile, often with an additive like trifluoroacetic acid (TFA) or formic acid to improve peak shape. Detection can be achieved using a UV detector at a low wavelength (around 200-210 nm) or a more universal detector such as a Charged Aerosol Detector (CAD) or an Evaporative Light Scattering Detector (ELSD), especially given the lack of a strong chromophore in the molecule.

Experimental Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of commercially supplied **cis-4-(Boc-aminomethyl)cyclohexylamine**.



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A typical quality control workflow for **cis-4-(Boc-aminomethyl)cyclohexylamine**.

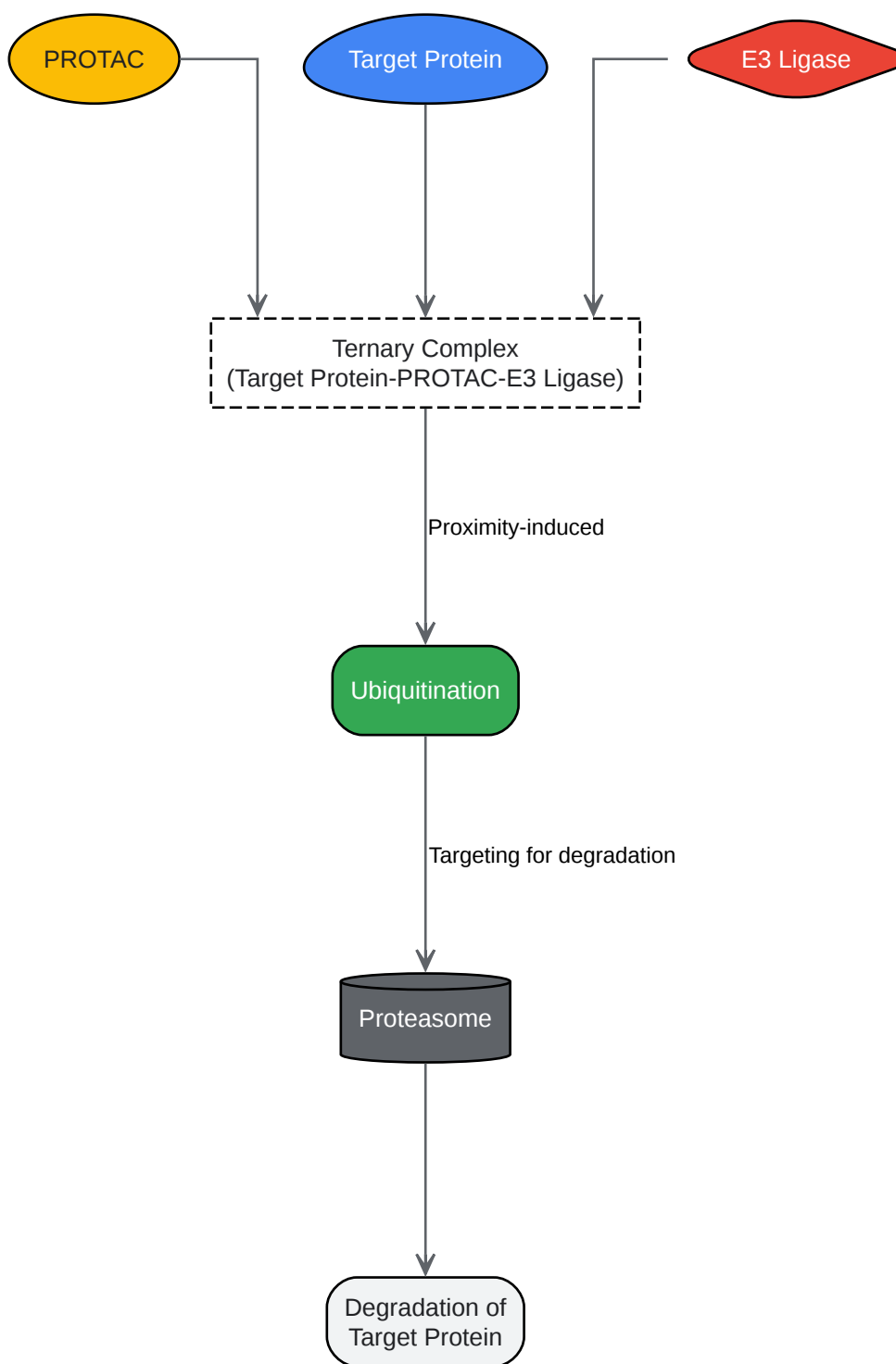
Signaling Pathways and Research Applications

cis-4-(Boc-aminomethyl)cyclohexylamine serves as a versatile building block in the synthesis of more complex molecules, particularly in the development of novel therapeutics. Its

bifunctional nature, possessing both a primary amine and a Boc-protected aminomethyl group, allows for selective chemical modifications.

One key area of application is in the design of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. The cyclohexyl scaffold can provide rigidity and desirable physicochemical properties to the linker region of the PROTAC molecule.

The diagram below illustrates the general mechanism of action for a PROTAC.



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General mechanism of action for a Proteolysis Targeting Chimera (PROTAC).

In conclusion, **cis-4-(Boc-aminomethyl)cyclohexylamine** is a valuable chemical intermediate for researchers in drug discovery and organic synthesis. Careful selection of suppliers and

rigorous quality control are essential to ensure the reliability of experimental outcomes. Its utility as a scaffold in the design of novel chemical entities, such as PROTACs, highlights its importance in the development of next-generation therapeutics.

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